

Application Note: 3-Chloro-4-Fluorophenylacetonitrile – Safety, Handling, and Characterization

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Compound of Interest

Compound Name:	3-Chloro-4-Fluorophenylacetonitrile
CAS No.:	658-98-0
Cat. No.:	B1586980

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Executive Summary & Pharmaceutical Context

3-Chloro-4-Fluorophenylacetonitrile (CAS 658-98-0) is a critical intermediate in medicinal chemistry, particularly in the development of fluoroquinolone antibiotics and other bioactive scaffolds. The incorporation of fluorine and chlorine substituents on the phenyl ring modulates metabolic stability and lipophilicity, key parameters in optimizing pharmacokinetics. While valuable for synthesizing phenylacetic acid derivatives and phenethylamines, this compound and its synthetic precursors pose significant safety challenges that require strict adherence to laboratory protocols.

Safety Profile & Hazard Identification

Core Directive: This substance is classified as an irritant and potentially toxic. All handling must occur within a certified chemical fume hood.

Hazard Classification (GHS):

- Acute Toxicity (Oral/Inhalation/Dermal): Category 4 (Harmful if swallowed, in contact with skin, or inhaled).[1]
- Skin Corrosion/Irritation: Category 2 (Causes skin irritation).[1]
- Serious Eye Damage/Irritation: Category 2A (Causes serious eye irritation).
- Specific Target Organ Toxicity (Single Exposure): Category 3 (May cause respiratory irritation).[1]

Toxicological Considerations: Nitriles can liberate cyanide ions (CN-) under metabolic or extreme chemical conditions. While **3-Chloro-4-Fluorophenylacetoneitrile** is primarily an irritant, the potential for metabolic activation necessitates treating it with high caution.

Parameter	Specification
Signal Word	WARNING
Hazard Statements	H302, H312, H332, H315, H319, H335
Molecular Formula	C ₈ H ₅ ClFN
Molecular Weight	169.58 g/mol
Physical State	Solid / Crystalline Powder
Melting Point	Approx. 55–58 °C (Derivative dependent)

Operational Protocol: Safe Handling & Storage

Objective: To establish a self-validating system for the safe use of **3-Chloro-4-Fluorophenylacetoneitrile** in a research setting.

A. Engineering Controls

- Ventilation: Use only in a chemical fume hood with a face velocity of at least 100 fpm.
- Containment: All weighing and transfer operations must utilize secondary containment trays to prevent benchtop contamination.

B. Personal Protective Equipment (PPE)

- Respiratory: If dust formation is possible and hood containment is breached, a NIOSH-approved respirator with organic vapor/acid gas cartridges and N95 pre-filters is required.
- Dermal: Nitrile rubber gloves (minimum thickness 0.11 mm) are standard. Double-gloving is recommended during transfer of neat material.
- Ocular: Chemical safety goggles. Face shields should be used if there is a risk of splashing solutions.

C. Storage & Stability

- Conditions: Store in a cool, dry, well-ventilated area away from incompatible substances.
- Incompatibilities: Strong oxidizing agents, strong bases, and strong reducing agents. Contact with strong acids may liberate toxic fumes.
- Shelf Life: Hygroscopic; keep container tightly closed to prevent hydrolysis to the corresponding phenylacetic acid.

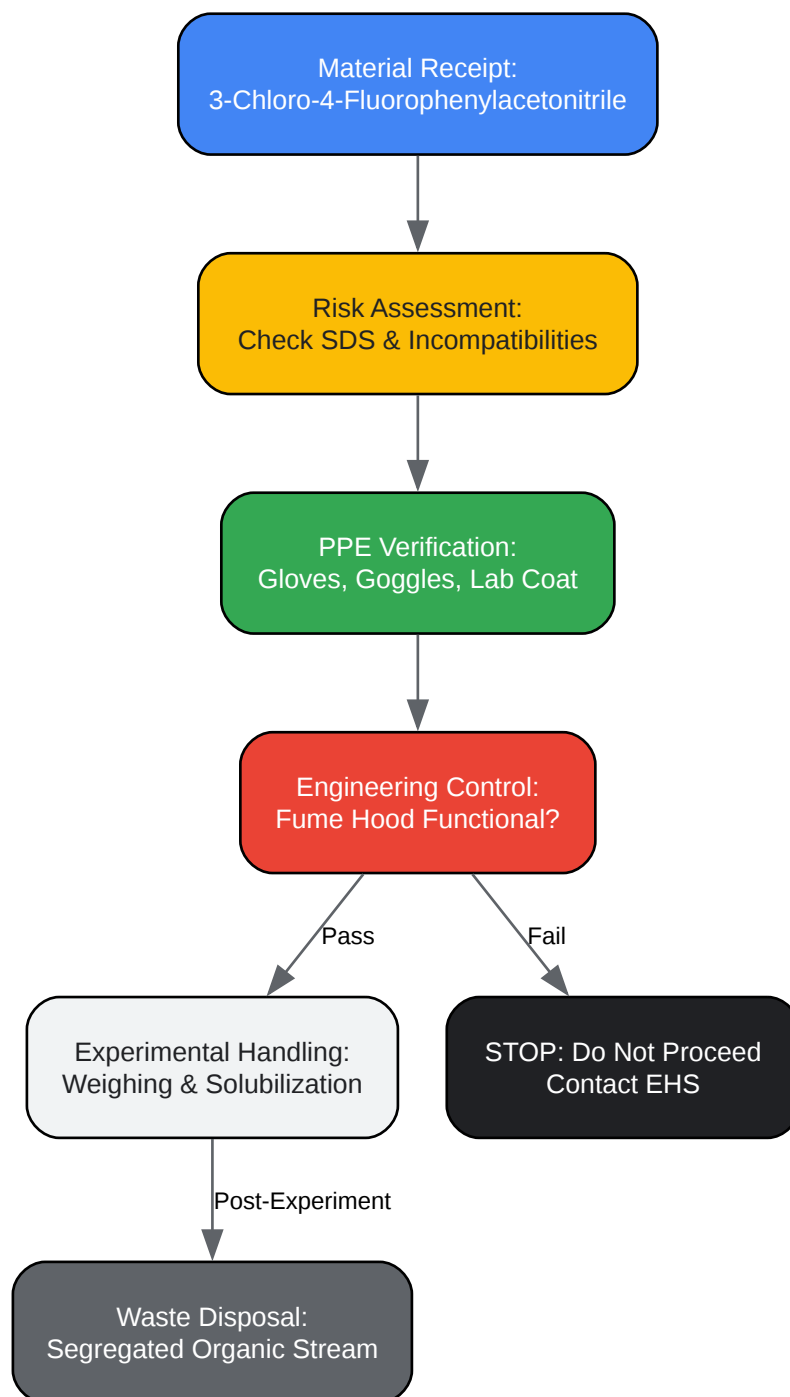
Analytical Characterization

Verifying the identity and purity of the material is essential before use in downstream applications.^[2]

- ¹H NMR (Chloroform-d): Expect a singlet for the benzylic methylene protons (~3.7 ppm). The aromatic region (7.0–7.5 ppm) will show a characteristic splitting pattern due to the 3-Cl, 4-F substitution (coupling between H-F and H-H).
- IR Spectroscopy: A sharp, weak-to-medium absorption band around 2250 cm⁻¹ is diagnostic for the nitrile (C≡N) stretch.
- Mass Spectrometry: The molecular ion [M]⁺ should be observed at m/z ~169/171 (3:1 ratio due to ³⁵Cl/³⁷Cl isotopes).

Safety & Workflow Visualization

The following diagram outlines the decision logic for handling halogenated nitriles in a research laboratory.



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Figure 1: Operational workflow for the safe intake and handling of halogenated phenylacetonitriles, emphasizing engineering control verification.

References

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